

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Hydroxyproline

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Compound of Interest

Compound Name: **4-Hydroxyproline**

Cat. No.: **B1632879**

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling of **4-Hydroxyproline**, a key amino acid in collagen synthesis and various research applications. Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of your experimental work. By providing clear, actionable guidance, we aim to be your trusted partner in laboratory safety and chemical handling.

Personal Protective Equipment (PPE) Protocol

A robust PPE strategy is the primary defense against accidental exposure. The following table outlines the minimum required PPE for various laboratory tasks involving **4-Hydroxyproline**.

| Task Category | Primary PPE | Secondary/Task-Specific PPE |
|---|---|---|
| Receiving and Storage | <ul style="list-style-type: none">• Safety glasses with side shields• Laboratory coat• Nitrile gloves | <ul style="list-style-type: none">• None required under normal conditions |
| Handling of Powders/Solids (e.g., weighing, aliquoting) | <ul style="list-style-type: none">• Safety goggles• Laboratory coat• Nitrile gloves | <ul style="list-style-type: none">• Respiratory protection (e.g., N95 or P1 particulate filter respirator) if dust formation is likely or ventilation is inadequate^[1] |
| Solution Preparation and Handling | <ul style="list-style-type: none">• Safety glasses with side shields• Laboratory coat• Nitrile gloves | <ul style="list-style-type: none">• Face shield if splashing is a significant risk |
| Spill Cleanup | <ul style="list-style-type: none">• Safety goggles• Laboratory coat• Nitrile gloves (consider double-gloving) | <ul style="list-style-type: none">• Respiratory protection (e.g., N95 or P1 particulate filter respirator) for large spills of powder• Chemical-resistant shoe covers if necessary |

Operational Plan: Step-by-Step Guidance

A systematic approach to handling **4-Hydroxyproline** minimizes risks and ensures procedural consistency.

Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the container is clearly labeled with the chemical name, CAS number (51-35-4), and any hazard warnings.
- Confirm that the Safety Data Sheet (SDS) is readily accessible.

Storage

- Store **4-Hydroxyproline** in a tightly sealed container in a cool, dry, and well-ventilated area.
[\[2\]](#)
- Keep it away from incompatible materials, such as strong oxidizing agents.
- General laboratory storage conditions (room temperature) are acceptable.

Weighing and Handling of Powder

- All handling of powdered **4-Hydroxyproline** that may generate dust should be conducted in a well-ventilated area. A certified chemical fume hood is recommended to prevent inhalation of airborne particles.
- Use a dedicated and calibrated analytical balance for weighing.
- Handle the powder gently to minimize dust formation.
- After handling, thoroughly wash hands and any exposed skin with soap and water.

Solution Preparation

- When dissolving **4-Hydroxyproline**, add the solid to the solvent slowly to avoid splashing.
- Be aware of the solubility characteristics; for example, its solubility in water is approximately 357.8 g/L at 20°C.
- Ensure the dissolution vessel is appropriately sized and stable.

Disposal Plan

- Dispose of unused **4-Hydroxyproline** and its containers in accordance with local, state, and federal regulations.
- While not classified as a hazardous substance, it should not be disposed of down the drain unless permitted by local ordinances.[\[3\]](#)
- Collect waste material in a designated, labeled waste container.

- Contaminated materials such as gloves, paper towels, and weighing papers should be placed in a sealed bag for disposal as solid waste.

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Hydroxyproline**.

| Property | Value |
|------------------------------|---|
| Molecular Formula | C ₅ H ₉ NO ₃ |
| Molecular Weight | 131.13 g/mol |
| Melting Point | 274 - 275 °C (decomposes) |
| Water Solubility | 357.8 g/L (at 20°C) |
| Appearance | White crystalline powder |
| Occupational Exposure Limits | Not established |

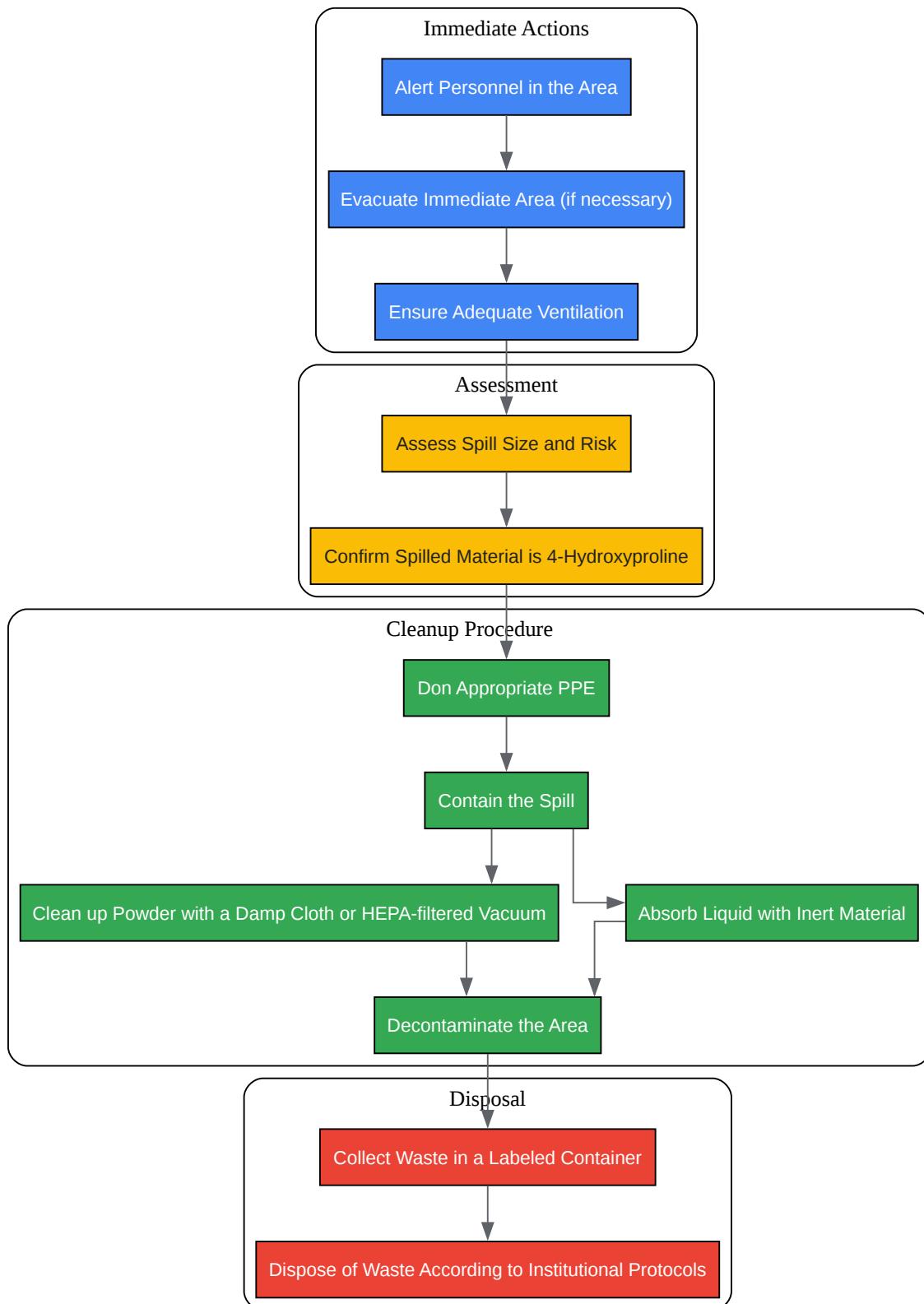
Emergency Procedures

First Aid Measures

- Inhalation: Move the exposed person to fresh air. If breathing is difficult, seek medical attention.[4][5]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and plenty of water.[4][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention if irritation persists.[4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.[1][4]

Chemical Spill Workflow

In the event of a spill, a structured response is critical to ensure safety and minimize contamination. The following workflow outlines the necessary steps.



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